

Application Note: Quantification of γ -Glutamyl-Histamine in Brain Tissue by LC-MS/MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *gamma-Glu-His*

Cat. No.: B1336585

[Get Quote](#)

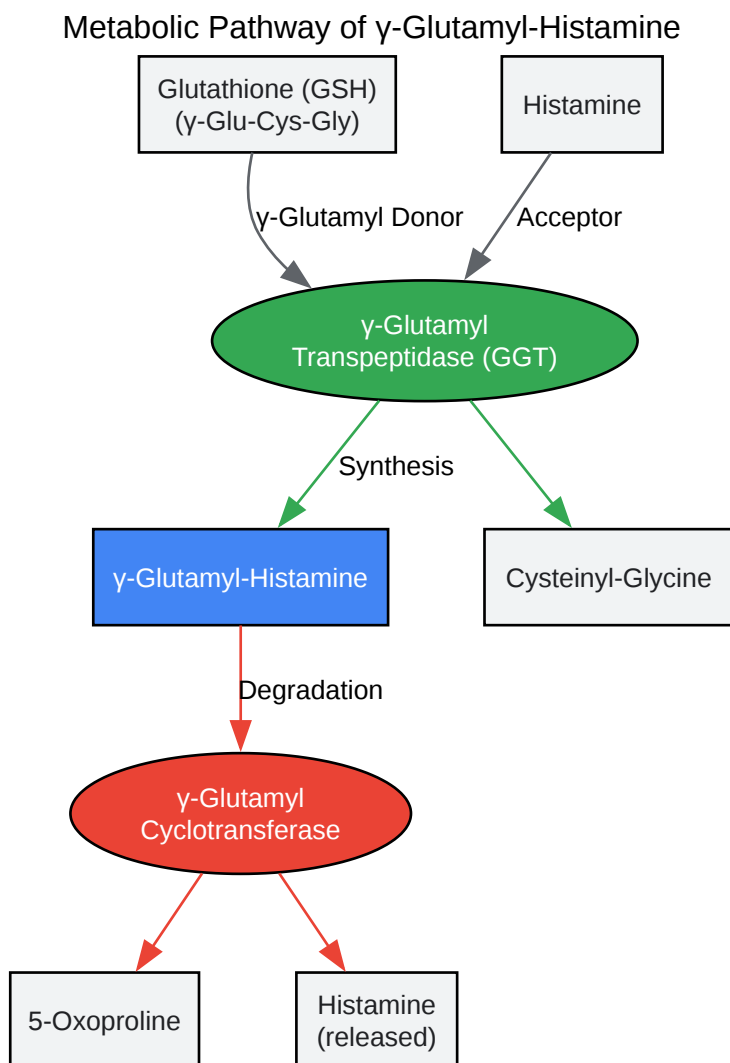
For Researchers, Scientists, and Drug Development Professionals

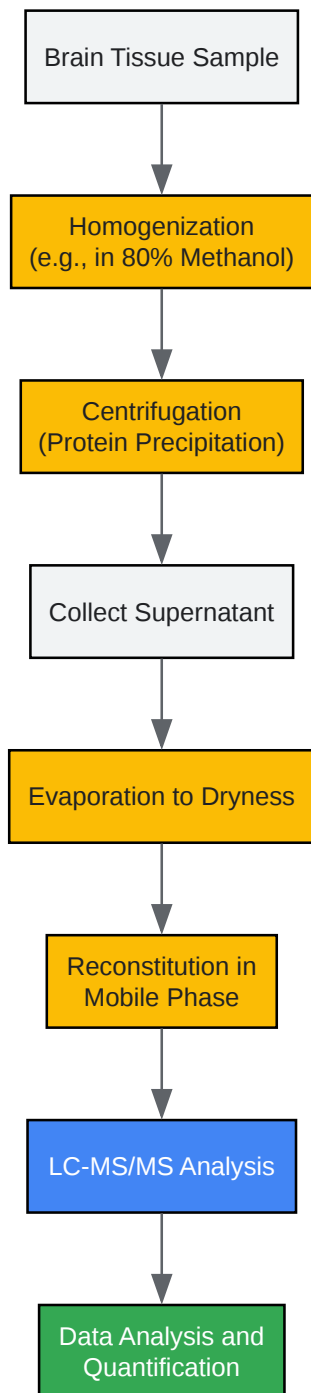
Introduction

γ -Glutamyl-histamine (γ -Glu-His) is a dipeptide synthesized from glutamate and histamine, playing a role in the gamma-glutamyl cycle. Its presence and concentration in the brain are of increasing interest due to the neuromodulatory functions of its precursors. Histamine is a well-known neurotransmitter involved in various physiological processes, and glutamate is the primary excitatory neurotransmitter in the central nervous system. The quantification of γ -Glu-His in brain tissue is essential for understanding its physiological and pathological roles, particularly in neuroinflammation, neurodegenerative diseases, and the metabolic interplay between the glutamatergic and histaminergic systems. This application note provides a detailed protocol for the sensitive and specific quantification of γ -Glu-His in brain tissue using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathway: The Gamma-Glutamyl Cycle and γ -Glu-His Metabolism

γ -Glu-His is synthesized by the enzyme γ -glutamyl transpeptidase (GGT), which transfers the γ -glutamyl moiety from a donor, such as glutathione (GSH), to histamine. The breakdown of γ -Glu-His can occur via the action of γ -glutamyl cyclotransferase, releasing histamine and 5-oxoproline. This metabolic pathway is an integral part of the larger gamma-glutamyl cycle, which is crucial for GSH homeostasis and amino acid transport.



Experimental Workflow for γ -Glu-His Quantification[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Note: Quantification of γ -Glutamyl-Histamine in Brain Tissue by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1336585#lc-ms-ms-method-for-gamma-glu-his-quantification-in-brain-tissue>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com